

In Vitro Kinase Assay of ATM Inhibitor-9: A Technical Guide

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Compound of Interest

Compound Name: ATM Inhibitor-9

Cat. No.: B12392717

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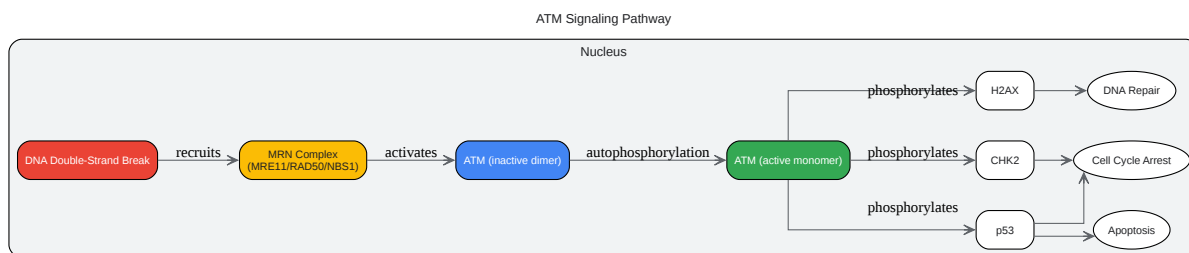
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro kinase assay for **ATM Inhibitor-9**, a potent inhibitor of Ataxia Telangiectasia Mutated (ATM) kinase. This document details the underlying ATM signaling pathway, experimental protocols for assessing inhibitor activity, and comparative quantitative data.

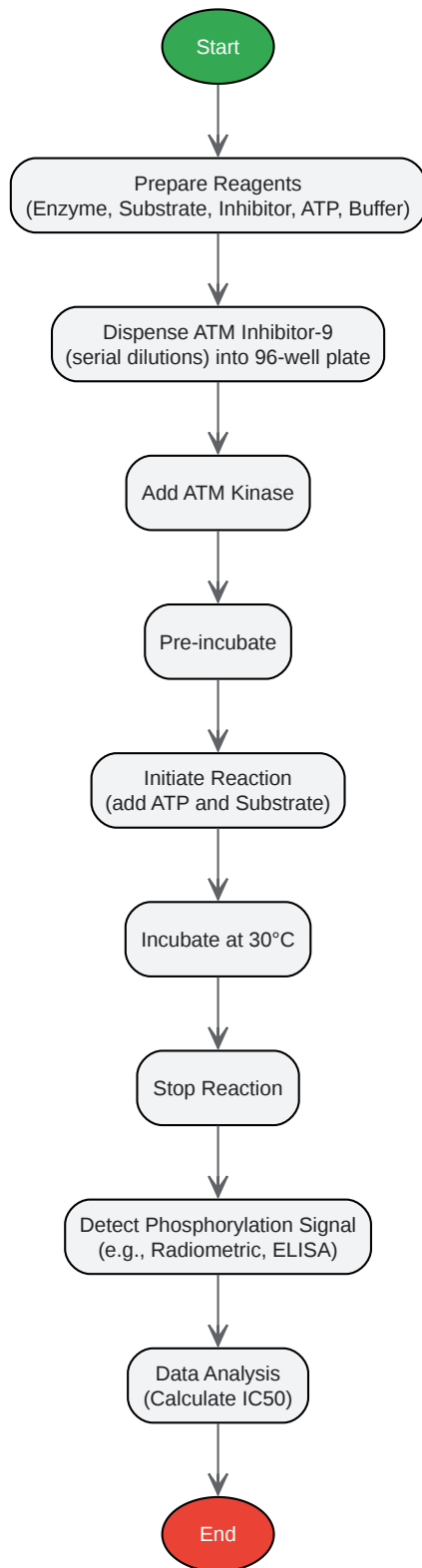
Introduction to ATM Signaling

Ataxia Telangiectasia Mutated (ATM) is a serine/threonine kinase that plays a pivotal role in the cellular response to DNA double-strand breaks (DSBs).[1] In its inactive state, ATM exists as a dimer. Upon DNA damage, the MRE11-RAD50-NBS1 (MRN) complex recruits ATM to the site of the break, leading to its autophosphorylation and dissociation into active monomers.[2][3][4] Activated ATM then phosphorylates a multitude of downstream substrates to orchestrate cell cycle arrest, DNA repair, and apoptosis.[1][2] Key substrates include p53, CHK2, and H2AX.[1][5] The central role of ATM in maintaining genomic integrity makes it a compelling target for cancer therapy, with inhibitors aiming to sensitize tumor cells to DNA-damaging agents.

Below is a diagram illustrating the core ATM signaling pathway.



In Vitro Kinase Assay Workflow

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References

- 1. reactionbiology.com [reactionbiology.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. A New Class of Selective ATM Inhibitors as Combination Partners of DNA Double-Strand Break Inducing Cancer Therapies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
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